

Personal protective equipment for handling 4'-Acetylbenzo-15-crown 5-Ether

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Compound of Interest

Compound Name: 4'-Acetylbenzo-15-crown 5-Ether

Cat. No.: B188866

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Essential Safety and Handling Guide for 4'-Acetylbenzo-15-crown-5-Ether

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of 4'-Acetylbenzo-15-crown-5-ether. Adherence to these procedures is essential for ensuring personal safety and regulatory compliance.

Hazard Summary

4'-Acetylbenzo-15-crown-5-ether is a chemical compound that requires careful handling due to its potential health hazards. It is known to cause skin irritation and serious eye irritation. Additionally, it may cause respiratory irritation. Ingestion of this compound is harmful.

Hazard Statement	Classification	Precautionary Statement
H302: Harmful if swallowed	Acute Toxicity (Oral), Category 4	P270: Do not eat, drink or smoke when using this product.
H315: Causes skin irritation	Skin Corrosion/Irritation, Category 2	P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation), Category 3	P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.

Personal Protective Equipment (PPE)

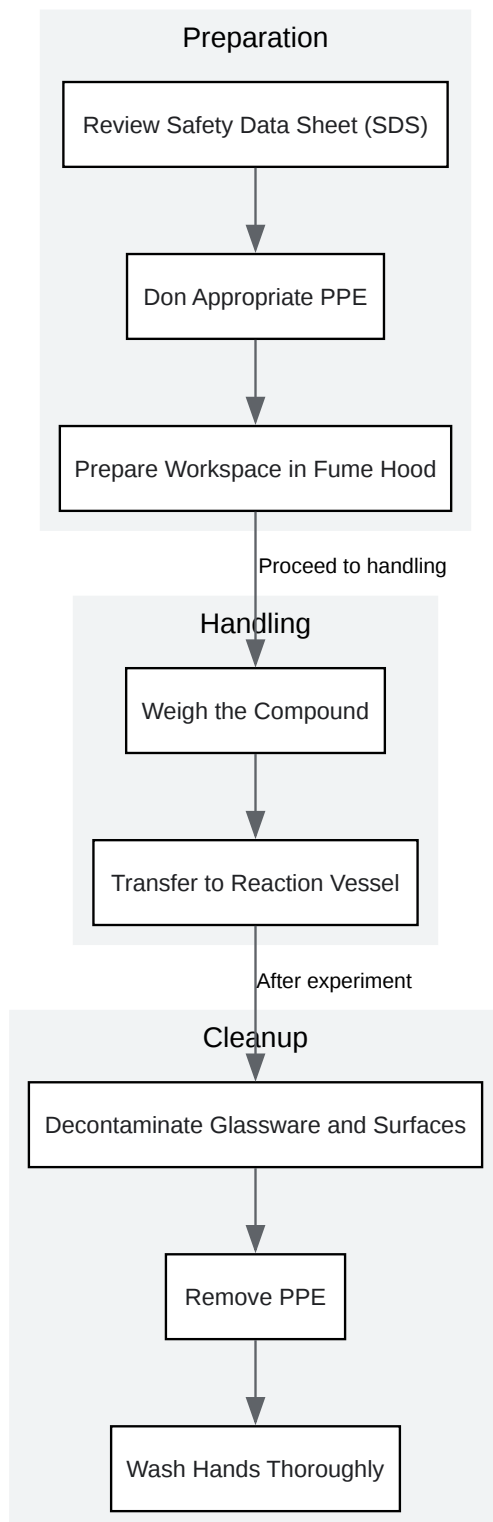
The following personal protective equipment is mandatory when handling 4'-Acetylbenzo-15-crown-5-ether.

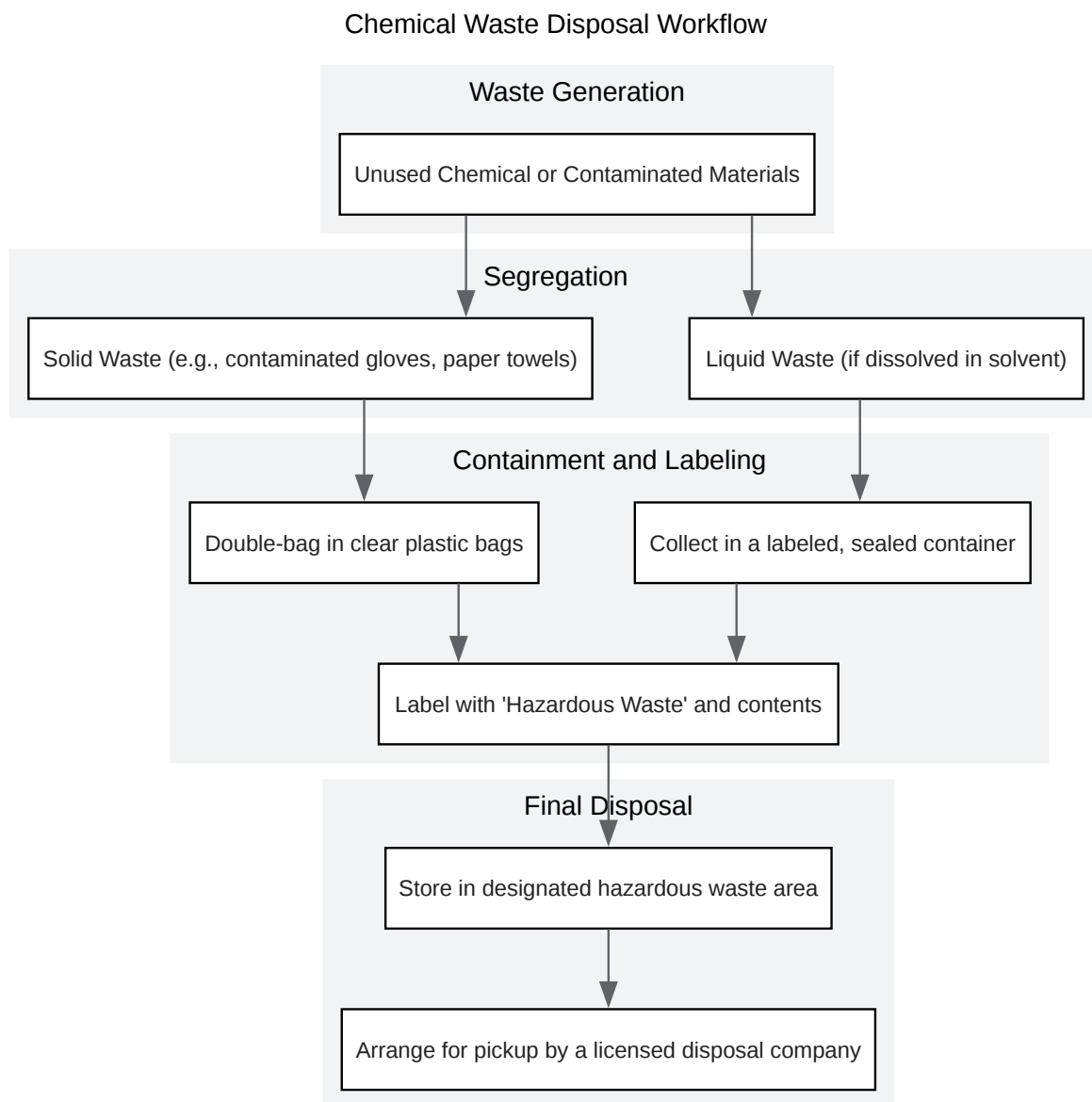
PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times to protect against splashes.
Hand Protection	Chemical-Resistant Gloves	For incidental contact: Nitrile gloves are acceptable but should be replaced immediately upon contamination. ^{[1][2]} For extended contact or immersion: Butyl rubber gloves are recommended for their high resistance to ethers. ^{[3][4]}
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against spills.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling 4'-Acetylbenzo-15-crown-5-ether is crucial for minimizing risks. The following workflow outlines the necessary steps from preparation to post-handling cleanup.

Workflow for Handling 4'-Acetylbenzo-15-crown-5-Ether





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